Essential Safety and Logistical Information for Handling 80-O14B

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*80-O14B*
Cat. No.:	*B10862083*

Get Quote

For researchers, scientists, and drug development professionals utilizing **80-O14B**, a cationic lipid-like compound integral to CRISPR/Cas9 delivery systems, ensuring safe handling and proper disposal is paramount. While a specific Safety Data Sheet (SDS) for **80-O14B** is not publicly available, this guide provides essential safety protocols and logistical plans based on the general characteristics of cationic lipids and nanoparticles used in laboratory settings.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is critical to minimize exposure and ensure a safe laboratory environment. The following table summarizes the recommended PPE for handling **80-O14B**.

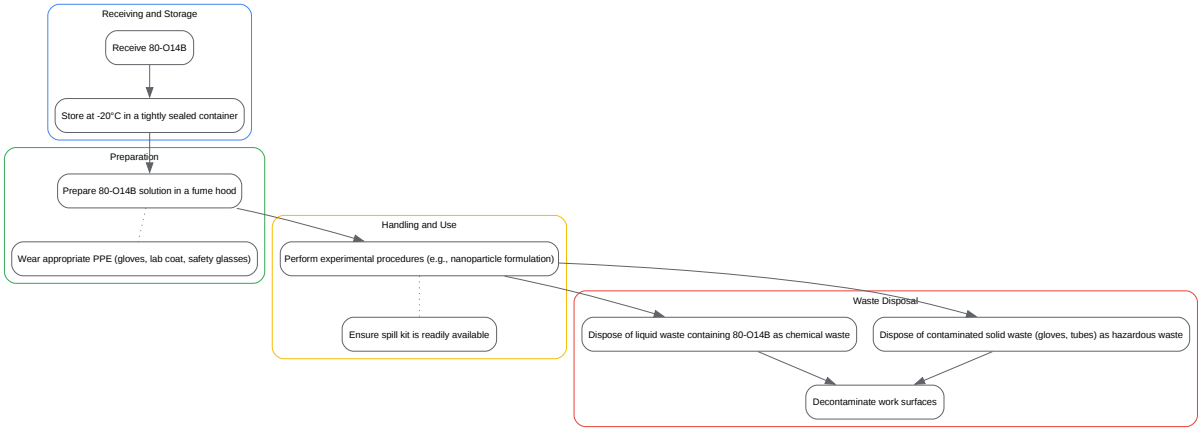
© 2026 BenchChem. All rights reserved.

PPE Category	Item	Specification/Standard	Purpose
Hand Protection	Disposable Gloves	Nitrile or other chemically resistant material	Prevents direct skin contact with 80-O14B, which may cause irritation or sensitization.
Eye Protection	Safety Glasses	ANSI Z87.1 certified, with side shields	Protects eyes from splashes or aerosols of 80-O14B solutions.
Chemical Goggles	Recommended when there is a significant risk of splashing	Provides a complete seal around the eyes for enhanced protection.	
Body Protection	Laboratory Coat	Standard, long-sleeved	Protects skin and personal clothing from contamination.
Respiratory Protection	Fume Hood	Recommended for all manipulations of 80-O14B to control potential inhalation exposure to aerosols.	
N95 Respirator	NIOSH-approved	May be necessary for procedures with a high likelihood of generating aerosols outside of a fume hood.	

Operational Plan: From Receipt to Disposal

A systematic workflow is essential for the safe and effective use of **80-O14B**. The following experimental workflow outlines the key stages of handling this compound.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1. Workflow for safe handling and disposal of **80-O14B**.

Experimental Protocols

Detailed methodologies for key experiments involving **80-O14B** should be developed and strictly followed. These protocols should incorporate the safety measures outlined in this document.

Preparation of **80-O14B** Stock Solution:

© 2026 BenchChem. All rights reserved.

- Work Area Preparation: Ensure the work area, typically a chemical fume hood, is clean and free of clutter.
- Gather Materials: Assemble all necessary materials, including **80-O14B**, appropriate solvent (e.g., ethanol), and sterile, nuclease-free tubes.
- Don PPE: Put on all required personal protective equipment.
- Weighing: Carefully weigh the desired amount of **80-O14B** powder in a tared, sterile microcentrifuge tube.
- Dissolving: Add the appropriate volume of solvent to the tube. Vortex or sonicate briefly until the lipid is completely dissolved.
- Storage: Store the stock solution at -20°C in a tightly sealed container.

Disposal Plan

Proper disposal of **80-O14B** and associated materials is crucial to prevent environmental contamination and ensure laboratory safety.

Liquid Waste:

- All solutions containing **80-O14B** should be collected and disposed of as chemical waste.
- Do not pour **80-O14B** solutions down the drain.
- Follow your institution's specific guidelines for chemical waste disposal.

Solid Waste:

- All materials that have come into contact with **80-O14B**, such as gloves, pipette tips, and tubes, should be considered hazardous waste.
- Collect these materials in a designated, labeled hazardous waste container.
- Dispose of the container according to your institution's hazardous waste management procedures.

© 2026 BenchChem. All rights reserved.

Decontamination:

- Wipe down all work surfaces with a suitable laboratory disinfectant after handling **80-O14B**.
- In case of a spill, immediately alert others in the area and follow your laboratory's spill cleanup procedure for chemical spills.

By adhering to these safety and logistical guidelines, researchers can confidently and safely utilize **80-O14B** in their critical work, fostering a culture of safety and responsibility in the laboratory.

- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 80-O14B]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10862083/docs#essential-safety-and-logistical-information-for-handling-80-o14b]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.